

# Physicochemical Data: Boiling Point

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## Compound of Interest

Compound Name: 2-Methoxy-1-heptene

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The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This physical constant is a crucial parameter in the identification, purification, and handling of chemical substances. For **2-Methoxy-1-heptene**, an unsaturated ether, its boiling point is influenced by its molecular weight, the presence of the polar ether group, and the non-polar hydrocarbon chain.

An approximate boiling point for **2-Methoxy-1-heptene** has been reported to be around 160 °C. For a precise determination, standardized experimental procedures are necessary. Below is a comparative summary of the boiling points of **2-Methoxy-1-heptene** and related C7 and C8 compounds to provide a broader context.

Table 1: Comparative Boiling Point Data

Compound Name	Chemical Formula	Molecular Weight (g/mol)	Boiling Point (°C)
1-Heptene	C <sub>7</sub> H <sub>14</sub>	98.19	94
n-Heptane	C <sub>7</sub> H <sub>16</sub>	100.21	98
2-Methyl-1-heptene	C <sub>8</sub> H <sub>16</sub>	112.21	117-120
n-Octane	C <sub>8</sub> H <sub>18</sub>	114.23	125.7
2-Methoxy-1-heptene	C <sub>8</sub> H <sub>16</sub> O	128.21	~160
1-Methoxyoctane	C <sub>9</sub> H <sub>20</sub> O	144.26	174-176

## Experimental Protocols

### Synthesis of 2-Methoxy-1-heptene via Williamson Ether Synthesis

The Williamson ether synthesis is a versatile and widely used method for the preparation of ethers.[1][2] This  $S_N2$  reaction involves the reaction of an alkoxide with a primary alkyl halide or other substrate with a good leaving group.[2] For the synthesis of **2-Methoxy-1-heptene**, a plausible approach involves the reaction of a methoxide source with a 1-heptene derivative bearing a leaving group at the 2-position, or the reaction of a 1-hepten-2-olate with a methylating agent. An alternative and more direct route could be the acid-catalyzed addition of methanol to 1-heptyne, followed by partial reduction, or the methoxymercuration-demercuration of 1-heptyne.

However, a more common modern approach for this specific structure would be the acid-catalyzed methoxylation of 1-heptene.

#### Protocol: Acid-Catalyzed Methoxylation of 1-Heptene

##### Materials:

- 1-Heptene (97%)
- Methanol (Anhydrous, 99.8%)
- Amberlyst® 15 (acidic resin catalyst)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Diethyl ether
- Saturated sodium bicarbonate solution
- Deionized water
- Round-bottom flask (250 mL) with a reflux condenser and magnetic stirrer
- Heating mantle

- Separatory funnel (500 mL)
- Distillation apparatus

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 1-heptene (0.1 mol, 9.82 g) and anhydrous methanol (0.5 mol, 16.02 g).
- Add Amberlyst® 15 catalyst (5 g) to the reaction mixture.
- Heat the mixture to reflux (approximately 65-70 °C) with constant stirring.
- Monitor the reaction progress by taking small aliquots periodically and analyzing them by gas chromatography (GC). The reaction is typically complete within 4-6 hours.
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Filter the reaction mixture to remove the Amberlyst® 15 catalyst.
- Transfer the filtrate to a 500 mL separatory funnel and add 100 mL of diethyl ether.
- Wash the organic layer sequentially with 50 mL of saturated sodium bicarbonate solution and 50 mL of deionized water to neutralize any remaining acid and remove excess methanol.
- Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
- Filter the dried solution to remove the sodium sulfate.
- Concentrate the solution using a rotary evaporator to remove the diethyl ether.
- Purify the crude product by fractional distillation under atmospheric pressure to obtain pure **2-Methoxy-1-heptene**. Collect the fraction boiling at approximately 160 °C.

## Determination of Boiling Point by Distillation (ASTM D1078)

The boiling point of **2-Methoxy-1-heptene** can be accurately determined using a standard distillation method, such as that outlined in ASTM D1078.<sup>[3][4][5][6]</sup> This method is suitable for volatile organic liquids with boiling points between 30 and 350 °C.<sup>[3]</sup>

#### Apparatus:

- Distillation flask (100 mL)
- Condenser
- Distillation adapter
- Calibrated thermometer (ASTM 7C or equivalent)
- Heating mantle or oil bath
- Receiving graduated cylinder (100 mL)
- Boiling chips

#### Procedure:

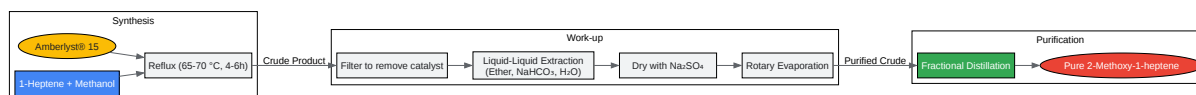
- Place 100 mL of the purified **2-Methoxy-1-heptene** into the distillation flask along with a few boiling chips.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly, with the top of the bulb level with the bottom of the side arm of the flask.
- Begin heating the flask to induce boiling. The heating rate should be adjusted so that the first drop of distillate falls from the condenser in 5 to 10 minutes.
- Record the temperature at which the first drop of distillate is collected. This is the initial boiling point.
- Continue the distillation at a rate of 4 to 5 mL per minute.
- Record the temperature at regular intervals (e.g., after every 5 or 10 mL of distillate is collected).

- The temperature at which the last of the liquid evaporates from the bottom of the flask is the final boiling point. The boiling range is the difference between the initial and final boiling points. For a pure compound, this range should be narrow.
- All temperature readings should be corrected for barometric pressure.

## Visualizations

### Synthesis and Purification Workflow

The following diagram illustrates the workflow for the synthesis and purification of **2-Methoxy-1-heptene** as described in the experimental protocol.

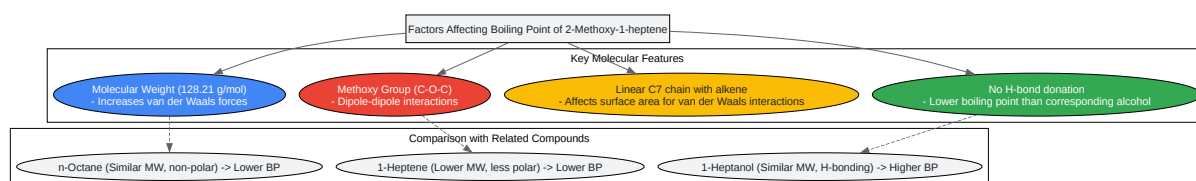


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Figure 1: Synthesis and Purification Workflow for **2-Methoxy-1-heptene**.

### Factors Influencing Boiling Point

The boiling point of an organic molecule is determined by the strength of its intermolecular forces. The following diagram illustrates the key structural features of **2-Methoxy-1-heptene** and how they influence its boiling point in comparison to related molecules.



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Figure 2: Conceptual Diagram of Factors Influencing Boiling Point.

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